

Safeguarding Researchers: A Comprehensive Guide to Handling Enavogliflozin

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Compound of Interest

Compound Name: **Enavogliflozin**

Cat. No.: **B607307**

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For Immediate Implementation: This document provides essential safety and logistical guidance for laboratory personnel handling **Enavogliflozin**. Adherence to these protocols is critical to ensure a safe research environment and prevent occupational exposure.

Enavogliflozin is an orally available small molecule and a selective inhibitor of sodium-glucose cotransporter 2 (SGLT2).^{[1][2]} As with any active pharmaceutical ingredient (API), proper handling is paramount to mitigate risks. This guide outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to be implemented by all researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE) for Enavogliflozin

The following table summarizes the required PPE for handling **Enavogliflozin**, based on standard laboratory practices for APIs.

PPE Category	Item	Specification
Eye and Face	Safety Goggles/Glasses	Chemical splash goggles or safety glasses with side shields.
Hand	Gloves	Nitrile or latex gloves. Double-gloving is recommended for prolonged handling or when working with higher concentrations.
Body	Lab Coat	A clean, buttoned lab coat must be worn at all times. For procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is advised.
Respiratory	Respirator	A NIOSH-approved respirator (e.g., N95) is required when handling the powdered form of Enavogliflozin to prevent inhalation of dust particles.
Foot	Closed-toe Shoes	Sturdy, closed-toe shoes must be worn in the laboratory at all times.

Handling and Storage Protocols

Safe handling and proper storage are crucial to maintaining the integrity of **Enavogliflozin** and ensuring personnel safety.

Engineering Controls:

- Ventilation: All handling of powdered **Enavogliflozin** should be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.

- Eye Wash and Safety Shower: An accessible and functioning eye wash station and safety shower must be located in the immediate vicinity of the handling area.

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace by covering the surface with absorbent, disposable bench paper.
- Weighing: Weighing of powdered **Enavogliflozin** must be performed within a chemical fume hood or a balance enclosure to contain any airborne particles.
- Solution Preparation: When preparing solutions, add the solvent to the powdered **Enavogliflozin** slowly to avoid splashing.
- Cleaning: After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as outlined in the disposal plan.
- Personal Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Storage:

- Powder: Store **Enavogliflozin** powder at -20°C.[\[1\]](#)
- In solvent: Store solutions of **Enavogliflozin** at -80°C.[\[1\]](#)

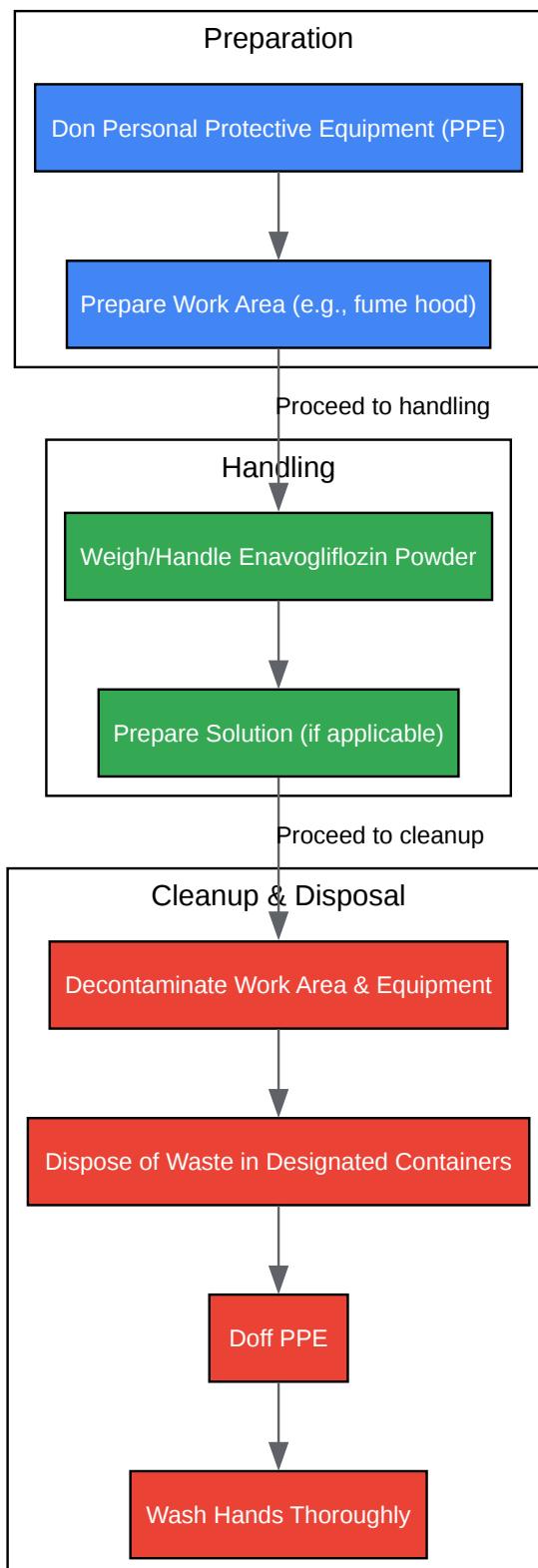
Disposal Plan

Proper disposal of **Enavogliflozin** and associated waste is essential to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Enavoglitazin Powder	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated, sealed hazardous waste container.
Contaminated PPE (e.g., gloves, bench paper)	Collect in a sealed bag and dispose of as hazardous waste.
Liquid Waste (solutions containing Enavoglitazin)	Collect in a clearly labeled, sealed hazardous waste container. Do not pour down the drain.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Enavoglitazin** in a laboratory setting.



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Figure 1. A flowchart outlining the key steps for the safe handling of **Enavogliiflozin**.

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References

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